

Proper Disposal of Citronellyl Isobutyrate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Citronellyl isobutyrate

Cat. No.: B1585542

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For researchers and scientists in the pharmaceutical and broader scientific community, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the disposal of **Citronellyl isobutyrate**, a common fragrance and flavoring ingredient.

Citronellyl isobutyrate is a combustible liquid that can cause mild skin and eye irritation.^{[1][2]} While comprehensive health hazard data is incomplete, it is crucial to handle this chemical with care and adhere to strict disposal protocols to prevent environmental contamination and ensure workplace safety.^[1]

Key Safety and Disposal Data

To facilitate a quick assessment of the necessary precautions, the following table summarizes the key quantitative data related to the safe handling and disposal of **Citronellyl isobutyrate**.

Property	Value	Source
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[1]
Alternate Flash Point	108 °C (closed cup)	[2]
Water Solubility	Insoluble	[2]
Vapor Pressure	0.01 mm Hg at 25 °C	[1]
Environmental Hazard	May be harmful to aquatic life in high concentrations.	[2]

Experimental Protocols for Disposal

The recommended procedure for the disposal of **Citronellyl isobutyrate** involves treating it as a hazardous waste. Adherence to local, regional, and national regulations is mandatory.

Step-by-Step Disposal Procedure:

- **Containment:** Ensure that any waste **Citronellyl isobutyrate** is stored in a clearly labeled, sealed container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Waste Classification:** Classify the waste as hazardous. This material and its container must be disposed of as hazardous waste.[1]
- **Engage a Licensed Waste Disposal Contractor:** Contact a certified hazardous waste disposal company to arrange for pickup and proper disposal. Provide them with the Safety Data Sheet (SDS) for **Citronellyl isobutyrate**.
- **Documentation:** Maintain a record of the disposal, including the date, quantity, and the name of the disposal contractor.

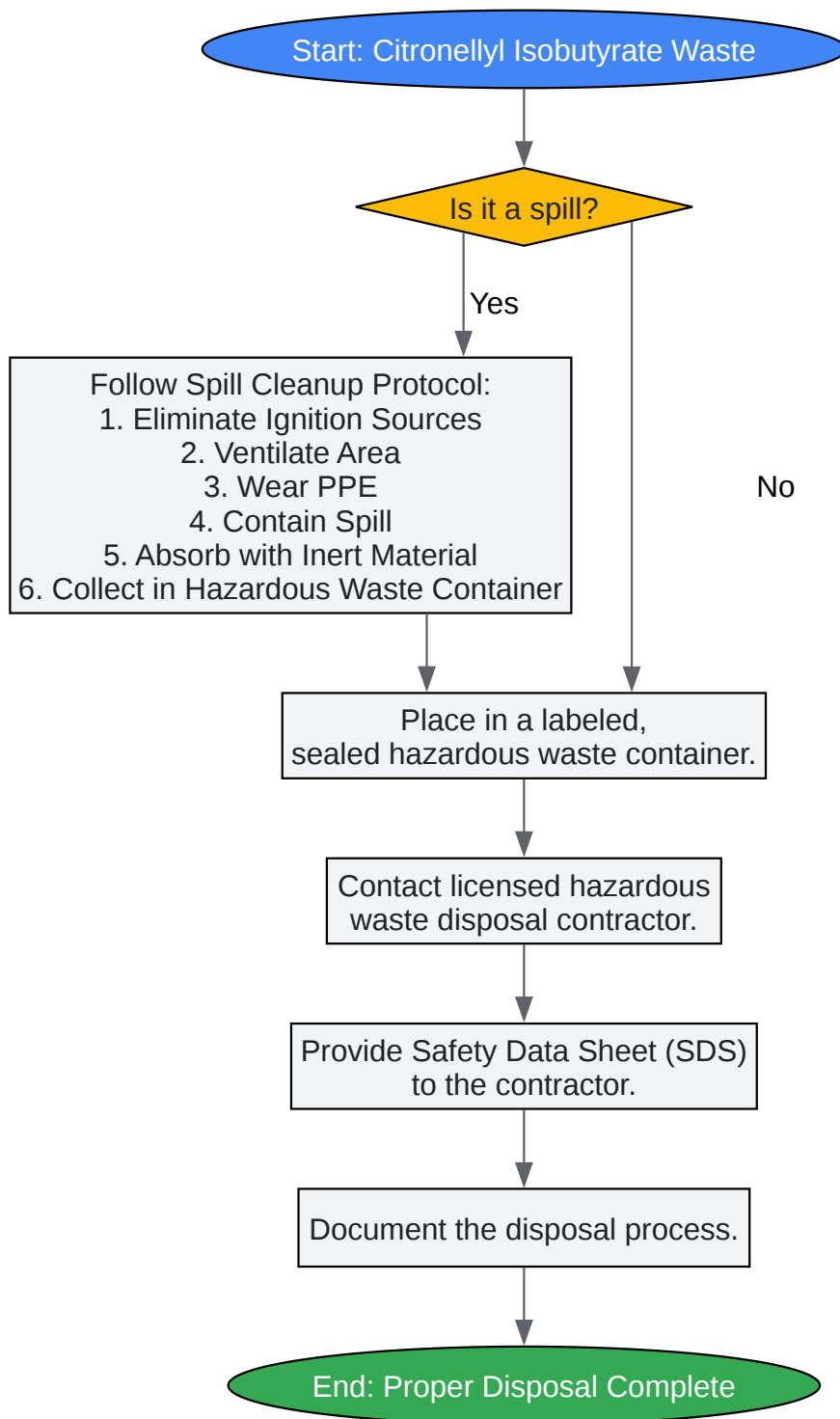
Spill Cleanup Protocol:

In the event of a spill, follow these steps to ensure safety and proper cleanup:

- **Eliminate Ignition Sources:** Immediately remove all sources of ignition from the area, such as open flames, sparks, and hot surfaces.^[1]
- **Ventilate the Area:** Ensure adequate ventilation to disperse any vapors.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing.^[2]
- **Contain the Spill:** For large spills, dike the material to prevent it from spreading or entering drains.^[1]
- **Absorb the Spill:** Use an inert absorbent material such as dry clay, sand, diatomaceous earth, or commercial sorbents to absorb the spilled liquid.^[1]
- **Collect and Dispose:** Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.^[2] Never return spilled material to the original container for reuse.^[1]
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.

Disposal Decision Pathway

The following diagram outlines the logical workflow for the proper disposal of **Citronellyl isobutyrate**.



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Caption: Decision workflow for the disposal of **Citronellyl isobutyrate**.

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References

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- 2. [chemicalbull.com](https://www.chemicalbull.com) [[chemicalbull.com](https://www.chemicalbull.com)]
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